

Essential Safety and Operational Protocols for Handling AC-55541

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: AC-55541

Cat. No.: B10762386

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling of **AC-55541**, a potent and selective small-molecule agonist for the Protease-Activated Receptor 2 (PAR2). The following procedural guidance is designed to ensure the safe handling, use, and disposal of this compound in a laboratory setting.

Compound Information and Safety Data

AC-55541 is a research chemical used to probe the physiological functions of PAR2.^[1] It is a crystalline solid that activates PAR2 signaling, stimulating processes such as cell proliferation, phosphatidylinositol (PI) hydrolysis, and calcium (Ca²⁺) mobilization.^[1] Due to its high potency, it should be handled with care, assuming high biological activity and potential toxicity.

Quantitative Data Summary:

Property	Value	Reference
IUPAC Name	(2E)-2-[1-(3-Bromophenyl)ethylidene] α -(benzoylamino)-3,4-dihydro-4-oxo-1-phthalazineacetic acid hydrazide	[2]
CAS Number	916170-19-9	[2]
Molecular Formula	C ₂₅ H ₂₀ BrN ₅ O ₃	[3]
Molecular Weight	518.4 g/mol	
Purity	>98%	
pEC ₅₀ (Cell Proliferation)	6.7	
pEC ₅₀ (PI Hydrolysis)	5.9	
pEC ₅₀ (Ca ²⁺ Mobilization)	6.6	
Appearance	Crystalline Solid	[4]

Storage and Stability:

Condition	Duration	Reference
-20°C	1 Year	[2]
-80°C	2 Years	[2]
Shipping	Shipped on blue ice	[5]
General	Store in the dark, under desiccating conditions	[5]

Personal Protective Equipment (PPE)


A multi-layered approach to PPE is critical to minimize exposure. All operations involving **AC-55541** solid or stock solutions must be performed within a certified chemical fume hood.

Task Category	Primary PPE	Secondary/Task-Specific PPE
General Laboratory Work (No active handling)	• Safety glasses with side shields • Laboratory coat • Closed-toe shoes	• Nitrile gloves
Handling of Powders/Solids (e.g., Weighing)	• Full-face respirator with appropriate cartridges • Chemical-resistant coveralls or suit • Double-gloving (e.g., nitrile) • Chemical-resistant shoe covers	• Head covering
Handling of Liquids/Solutions (e.g., Plating)	• Chemical splash goggles or face shield • Chemical-resistant gloves (nitrile) • Chemical-resistant apron over lab coat	• Elbow-length gloves for mixing
Equipment Decontamination & Waste Disposal	• Chemical splash goggles or face shield • Heavy-duty, chemical-resistant gloves • Waterproof or chemical-resistant apron	• Respirator (if aerosols are generated)

Experimental Protocols & Workflows

The following protocols provide step-by-step guidance for common laboratory procedures involving **AC-55541**.

Experimental Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of potent compounds.

Protocol 1: Weighing Solid **AC-55541** and Preparing Stock Solutions

- Preparation:
 - Designate a specific area within a certified chemical fume hood for handling the compound.
 - Cover the work surface with absorbent, disposable bench paper.
 - Assemble all necessary equipment: anti-static weigh boat, spatulas, analytical balance, and appropriate solvent (e.g., DMSO).
 - Don the appropriate PPE for handling powders as specified in the table above.
- Weighing:
 - Tare the analytical balance with the weigh boat inside.
 - Carefully transfer the desired amount of **AC-55541** powder to the weigh boat using a clean spatula. Avoid creating dust.
 - Record the exact weight.
- Solution Preparation:
 - Carefully add the weighed **AC-55541** solid to an appropriate sterile vial.
 - Using a calibrated pipette, slowly add the required volume of solvent (e.g., DMSO to make a 10 mM stock) to the vial to avoid splashing.
 - Cap the vial securely and vortex until the solid is completely dissolved. A stock solution may be made by dissolving **AC-55541** in the solvent of choice, which should be purged with an inert gas.^[4]
 - Label the vial clearly with the compound name, concentration, solvent, date, and your initials.


- Cleanup:
 - Dispose of the used weigh boat and any contaminated consumables in the designated solid chemical waste container.
 - Wipe down the spatula, balance, and work surface with an appropriate decontamination solution (e.g., 70% ethanol), followed by a dry wipe.

Protocol 2: Cell Culture Treatment

- Preparation:
 - Perform all steps in a sterile biological safety cabinet (BSC).
 - Thaw the **AC-55541** stock solution at room temperature.
 - Prepare serial dilutions of the stock solution in sterile cell culture medium to achieve the final desired experimental concentrations.
 - Don appropriate PPE for handling solutions.
- Procedure:
 - Remove the cell culture plates from the incubator.
 - Carefully aspirate the old medium from the wells.
 - Gently add the medium containing the appropriate concentration of **AC-55541** to each well.
 - Return the plates to the incubator for the desired treatment duration.
- Cleanup:
 - Dispose of all liquid waste containing **AC-55541** in the designated aqueous chemical waste container.
 - Decontaminate all work surfaces in the BSC.

Mechanism of Action: PAR2 Signaling Pathway

AC-55541 is a PAR2 agonist. PAR2 is a G-protein coupled receptor (GPCR) that, upon activation, couples to several G α proteins (G α_q , G $\alpha_{12/13}$, and G α_i) to initiate downstream signaling cascades.^[4]^[5] This leads to calcium mobilization, RhoA activation, and ERK1/2 phosphorylation, influencing inflammation, cell migration, and other physiological responses.^[5]
^[6]




[Click to download full resolution via product page](#)

Caption: **AC-55541** activation of the PAR2 signaling cascade.

Disposal Plan

A clear and concise plan for the disposal of **AC-55541** and associated waste is essential to prevent contamination and ensure environmental safety.

Waste Disposal Workflow



[Click to download full resolution via product page](#)

Caption: Waste disposal workflow for **AC-55541**.

Step-by-Step Disposal Protocol

- Segregation at Source:
 - **Solid Waste:** All contaminated solid items (e.g., gloves, disposable lab coats, weigh boats, pipette tips, vials) must be placed in a dedicated, clearly labeled solid chemical waste container.
 - **Liquid Waste:** All contaminated liquids (e.g., cell culture media, buffer solutions, unused stock solutions) must be collected in a dedicated, sealed, and clearly labeled hazardous liquid waste container. Do not pour down the drain.

- Sharps: Contaminated sharps (e.g., needles, serological pipettes) must be placed in a designated, puncture-proof sharps container labeled for chemical waste.
- Container Labeling:
 - All waste containers must be labeled with "Hazardous Waste," the full chemical name "**AC-55541**," the solvent(s), and an approximate concentration or volume.
- Storage of Waste:
 - Store waste containers in a designated satellite accumulation area within the laboratory, away from general lab traffic.
 - Ensure liquid waste containers have secondary containment to prevent spills.
- Final Disposal:
 - Once a waste container is full, seal it securely.
 - Contact your institution's Environmental Health & Safety (EHS) department to arrange for pickup and disposal according to institutional and local regulations. High-temperature incineration is often the recommended method for potent pharmaceutical compounds.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Identification and characterization of novel small-molecule protease-activated receptor 2 agonists - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. medchemexpress.com \[medchemexpress.com\]](#)
- [3. benchchem.com \[benchchem.com\]](#)
- [4. PAR2 activation on human tubular epithelial cells engages converging signaling pathways to induce an inflammatory and fibrotic milieu - PMC \[pmc.ncbi.nlm.nih.gov\]](#)

- [5. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [6. PAR1 and PAR2 Couple to Overlapping and Distinct Sets of G Proteins and Linked Signaling Pathways to Differentially Regulate Cell Physiology - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/31111111/)
- To cite this document: BenchChem. [Essential Safety and Operational Protocols for Handling AC-55541]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10762386/docs#essential-safety-and-operational-protocols-for-handling-ac-55541\]](https://www.benchchem.com/product/b10762386/docs#essential-safety-and-operational-protocols-for-handling-ac-55541)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

